

Proper Disposal Procedures for LEI110 (GSK3368715)

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Compound of Interest

Compound Name: LEI110
Cat. No.: B15617828

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Essential guidance for the safe and compliant disposal of the Type I PRMT inhibitor, **LEI110** (also known as GSK3368715), for researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the necessary safety and logistical procedures for the proper disposal of **LEI110** (GSK3368715), a potent and selective inhibitor of Type I protein arginine methyltransferases (PRMTs). Adherence to these guidelines is critical to ensure laboratory safety and environmental compliance.

Quantitative Data Summary

LEI110 (GSK3368715) exhibits potent inhibitory activity against several Type I PRMTs. The following table summarizes its in vitro potency.

Target PRMT	IC50 (nM)
PRMT1	3.1[1][2]
PRMT8	1.7[1][2]
PRMT6	5.7[1][2]
PRMT3	48[1][2]
PRMT4	1148[1][2]

Step-by-Step Disposal Procedures

The proper disposal of **LEI110** and associated waste is crucial. All waste generated from procedures involving this compound should be treated as hazardous chemical waste.

1. Unused or Expired Compound:

- Solid **LEI110** should be disposed of in its original container or a clearly labeled, sealed container.
- The container must be labeled as hazardous waste, including the full chemical name: N1-[[3-[4,4-bis(ethoxymethyl)cyclohexyl]-1H-pyrazol-4-yl]methyl]-N1,N2-dimethyl-1,2-ethanediamine, monohydrochloride.

2. Liquid Waste (Solutions):

- Solutions of **LEI110**, typically in solvents like DMSO, must be collected in a dedicated, sealed, and chemically compatible waste container.
- The waste container must be clearly labeled as "Hazardous Waste" and include the name of the chemical and the solvent used.
- Never dispose of solutions containing **LEI110** down the drain.

3. Contaminated Labware:

- Disposable items such as pipette tips, gloves, and empty vials that have come into contact with **LEI110** should be collected in a designated hazardous waste bag or container.
- For highly contaminated items or in the case of a spill, use an inert absorbent material to contain the substance, then collect and dispose of it as hazardous waste.

4. Empty Containers:

- Thoroughly rinse empty containers that held **LEI110**.
- The first rinse should be collected as hazardous waste.

5. Decontamination:

- Work surfaces should be decontaminated with an appropriate solvent (e.g., 70% ethanol) and wiped clean. The cleaning materials should be disposed of as hazardous waste.

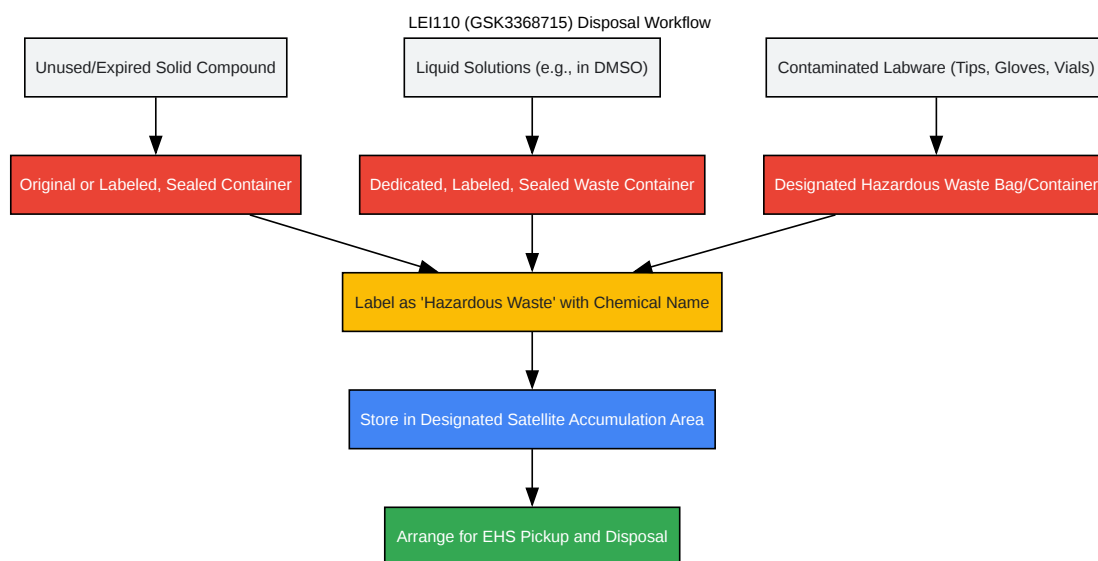
6. Waste Segregation:

- Keep **LEI110** waste separate from other waste streams, such as biological or radioactive waste, unless it is mixed waste.

7. Institutional Guidelines:

- Always follow your institution's specific Environmental Health and Safety (EHS) guidelines for hazardous waste disposal.
- Contact your institution's EHS office to arrange for the pickup and disposal by a licensed hazardous waste contractor.

Disposal Workflow Diagram



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Caption: A logical workflow for the proper disposal of **LEI110** (GSK3368715) waste.

Experimental Protocol: In Vitro Cell Proliferation Assay

This protocol outlines a method to assess the anti-proliferative effects of **LEI110** (GSK3368715) in cancer cell lines.

Materials:

- Cancer cell line of interest

- Complete growth medium
- **LEI110** (GSK3368715)
- DMSO (for stock solution)
- 96-well clear-bottom plates
- Cell viability reagent (e.g., MTT or WST-1)
- Plate reader

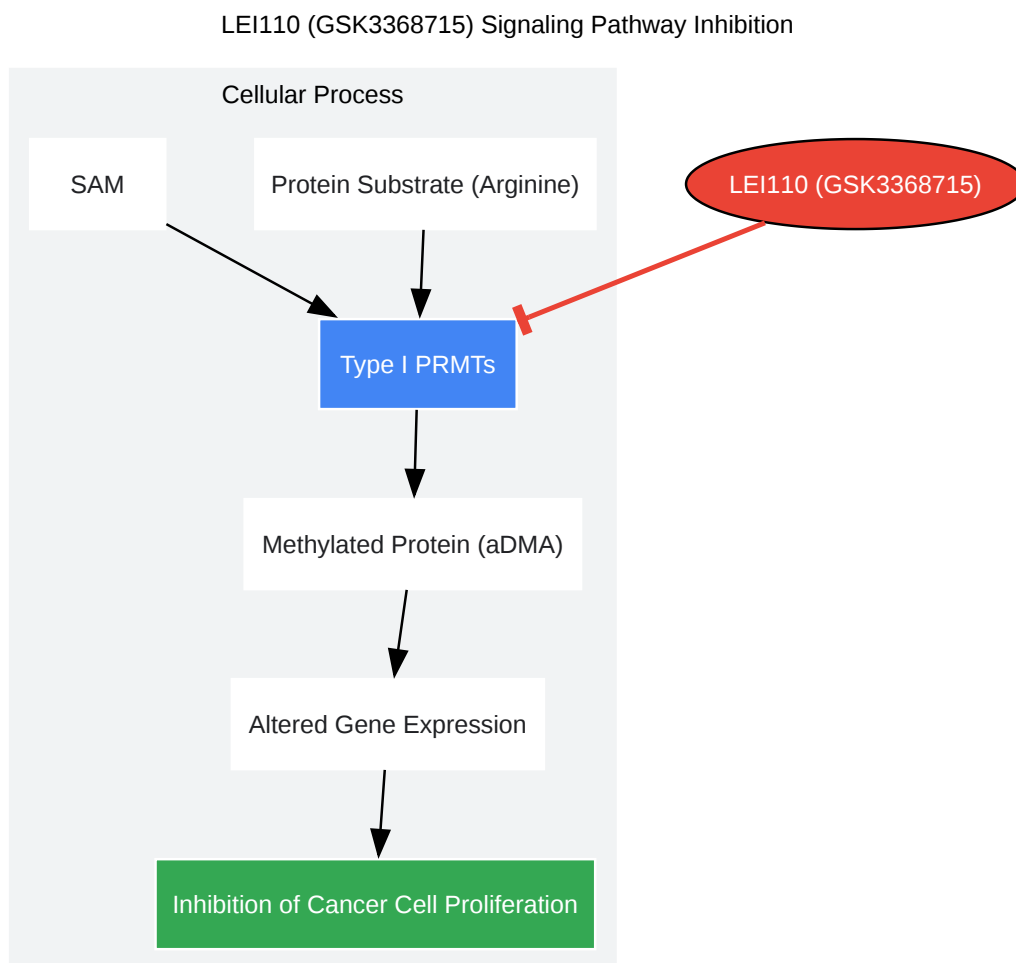
Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a density of 2,000-5,000 cells per well in 100 μ L of complete growth medium.
 - Incubate overnight at 37°C, 5% CO₂ to allow for cell attachment.
- Compound Treatment:
 - Prepare a 10 mM stock solution of **LEI110** in DMSO.
 - Perform serial dilutions of the stock solution in complete growth medium to achieve the desired final concentrations (e.g., 0.01 nM to 10 μ M).
 - Include a DMSO-only vehicle control.
 - Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **LEI110** or vehicle control.
- Incubation:
 - Incubate the plate for 4-7 days at 37°C, 5% CO₂. The incubation time may need to be optimized depending on the cell line's doubling time.

- Cell Viability Measurement (MTT Assay Example):
 - Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well.
 - Incubate for 2-4 hours at 37°C, 5% CO₂, or until formazan crystals are visible.
 - Add 100 μ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well.
 - Incubate the plate for 1-4 hours at 37°C and 5% CO₂, protected from light.
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the background absorbance (medium only) from all other values.
 - Normalize the data to the vehicle-treated control wells (set as 100% viability).
 - Plot the percentage of cell viability against the log of the **LEI110** concentration.
 - Calculate the IC₅₀ value using a non-linear regression curve fit.

Signaling Pathway Inhibition

LEI110 (GSK3368715) is a Type I PRMT inhibitor. These enzymes catalyze the transfer of methyl groups from S-adenosyl-L-methionine (SAM) to arginine residues on histone and non-histone proteins, leading to the formation of asymmetric dimethylarginine (aDMA). This post-translational modification is crucial for various cellular processes, including signal transduction, RNA processing, and DNA damage repair. By inhibiting Type I PRMTs, **LEI110** blocks the formation of aDMA, thereby altering gene expression and inhibiting the proliferation of cancer cells.



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Caption: Inhibition of Type I PRMTs by **LEI110** (GSK3368715).

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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